

# Methasulfocarb: Environmental Fate & Properties

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The table below summarizes the available key data on **Methasulfocarb**'s identity and physical-chemical properties, which are fundamental for predicting its environmental behavior [1].

Property	Value	Conditions / Notes
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub>	-
Molecular Mass	261.32 g/mol	-
Water Solubility	480 mg/L	Moderate; at 20°C & pH 7
Octanol-Water Partition Coefficient (Log P)	1.68	Low; indicates low potential for bioaccumulation
Soil Adsorption (Koc)	79 (Calculated)	Moderately mobile in soil
Vapor Pressure	No data found	-
Henry's Law Constant	No data found	-
Dissociation Constant (pKa)	No data found	-

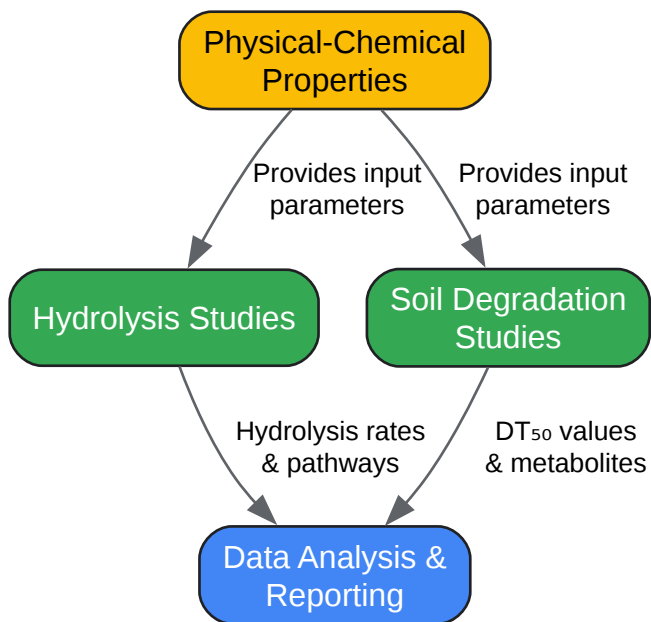
## Experimental Protocols for Environmental Fate Assessment

For a rigorous comparison of pesticide environmental fates, studies must follow standardized methodologies. The following table outlines key experimental protocols based on regulatory guidance and scientific literature [2].

Assessment Area	Key Experimental Protocols & Considerations
<b>Physical-Chemical Properties</b>	Use Good Laboratory Practice (GLP) and guideline-compliant data. Use values for the Pure Active Ingredient (PAI) or Technical Grade Active Ingredient (TGAI), not end-use products. Report temperature and pH for dependent properties (e.g., solubility, pKa) [2].
<b>Hydrolysis</b>	Conduct studies in sterile aqueous buffers at different pH levels (e.g., pH 4-10) and controlled temperatures (e.g., 40°C) to determine pseudo-first-order reaction rate constants and understand the influence of pH on degradation [3].
<b>Soil Degradation</b>	Perform studies under controlled laboratory conditions (temperature, moisture) and in the field. Compare sterile and non-sterile soils to distinguish between microbial degradation and chemical hydrolysis. Determine degradation half-lives ( $DT_{50}$ ) and major metabolites [4] [2].
<b>Data Analysis &amp; Reporting</b>	Report all values with units and experimental conditions. Use measured values over estimated ones; clearly identify and justify any estimates or data from non-guideline studies [2].

## Workflow for Environmental Fate Testing

The diagram below outlines the general workflow for conducting environmental fate studies, from measuring basic properties to advanced data analysis.



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## Limitations for a Comparative Guide

A key challenge is the **lack of directly comparable experimental data**. While general protocols exist [2], the search results do not contain studies where **Methasulfocarb** and other specific pesticides were tested side-by-side using the same methods. The available data for **Methasulfocarb** is also **incomplete**, with no values for critical properties like vapor pressure and pKa [1].

Furthermore, the degradation data for other herbicide classes (like sulfonylureas [4] [3] [5]) comes from different studies with varying soils and conditions. Comparing them directly to **Methasulfocarb** would be scientifically unsound.

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## References

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